

Navigating the Safe Handling of 1,1-Dimethylguanidine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 1,1-Dimethylguanidine
hydrochloride

Cat. No.: B146694

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This in-depth technical guide provides comprehensive safety and handling procedures for **1,1-Dimethylguanidine hydrochloride** (CAS No. 22583-29-5). Adherence to these guidelines is critical to ensure a safe laboratory environment and minimize risks associated with the handling of this compound. This document outlines the known hazards, personal protective equipment requirements, emergency procedures, and proper storage and disposal methods.

Section 1: Hazard Identification and Classification

1,1-Dimethylguanidine hydrochloride is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash skin thoroughly after handling.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Section 2: Physical and Chemical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling.

Property	Value	Reference
CAS Number	22583-29-5	[1]
Molecular Formula	C3H9N3·HCl	[1]
Appearance	Crystalline solid	[3]
Solubility	Freely soluble in water	[3]

Section 3: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to minimize exposure to **1,1-Dimethylguanidine hydrochloride**.

Engineering Controls

- Work in a well-ventilated area.[4] Use of a chemical fume hood is recommended, especially when handling the solid form to avoid dust generation.

- Provide appropriate exhaust ventilation at places where dust is formed.[\[2\]](#)[\[5\]](#)
- Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[6\]](#)

Personal Protective Equipment (PPE)

PPE Type	Specifications	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles. [2]	Protects against splashes and dust particles that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Handle with gloves that have been inspected prior to use. Use proper glove removal technique. [2]	Prevents skin contact which can cause irritation.
Body Protection	Laboratory coat or other suitable protective clothing. [7]	Minimizes the risk of skin contact with clothing.
Respiratory Protection	For nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. [2]	Prevents inhalation of dust, which can cause respiratory tract irritation.

Section 4: Safe Handling and Storage Procedures

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring the safety of laboratory personnel.

Handling

- Avoid contact with skin and eyes.[\[2\]](#)

- Avoid formation of dust and aerosols.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)

Storage

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[9\]](#)
- Keep container tightly closed.[\[8\]](#)[\[9\]](#)
- Incompatible materials include strong oxidizing agents.[\[9\]](#)[\[10\]](#)

Section 5: First-Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

First-Aid Measures

Exposure Route	Procedure
Eye Contact	Immediately wash out with fresh running water. Ensure complete irrigation of the eye by keeping eyelids apart and away from the eye and moving the eyelids by occasionally lifting the upper and lower lids. Seek medical attention without delay. [1]
Skin Contact	Flush skin and hair with running water (and soap if available). Seek medical attention in the event of irritation. [1]
Inhalation	If fumes, aerosols, or combustion products are inhaled, remove the individual from the contaminated area to fresh air. If not breathing, give artificial respiration. Consult a physician. [1] [2]
Ingestion	Immediately give a glass of water. First aid is not generally required. If in doubt, contact a Poisons Information Centre or a doctor. [1]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[\[2\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[2\]](#)
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[\[2\]](#)

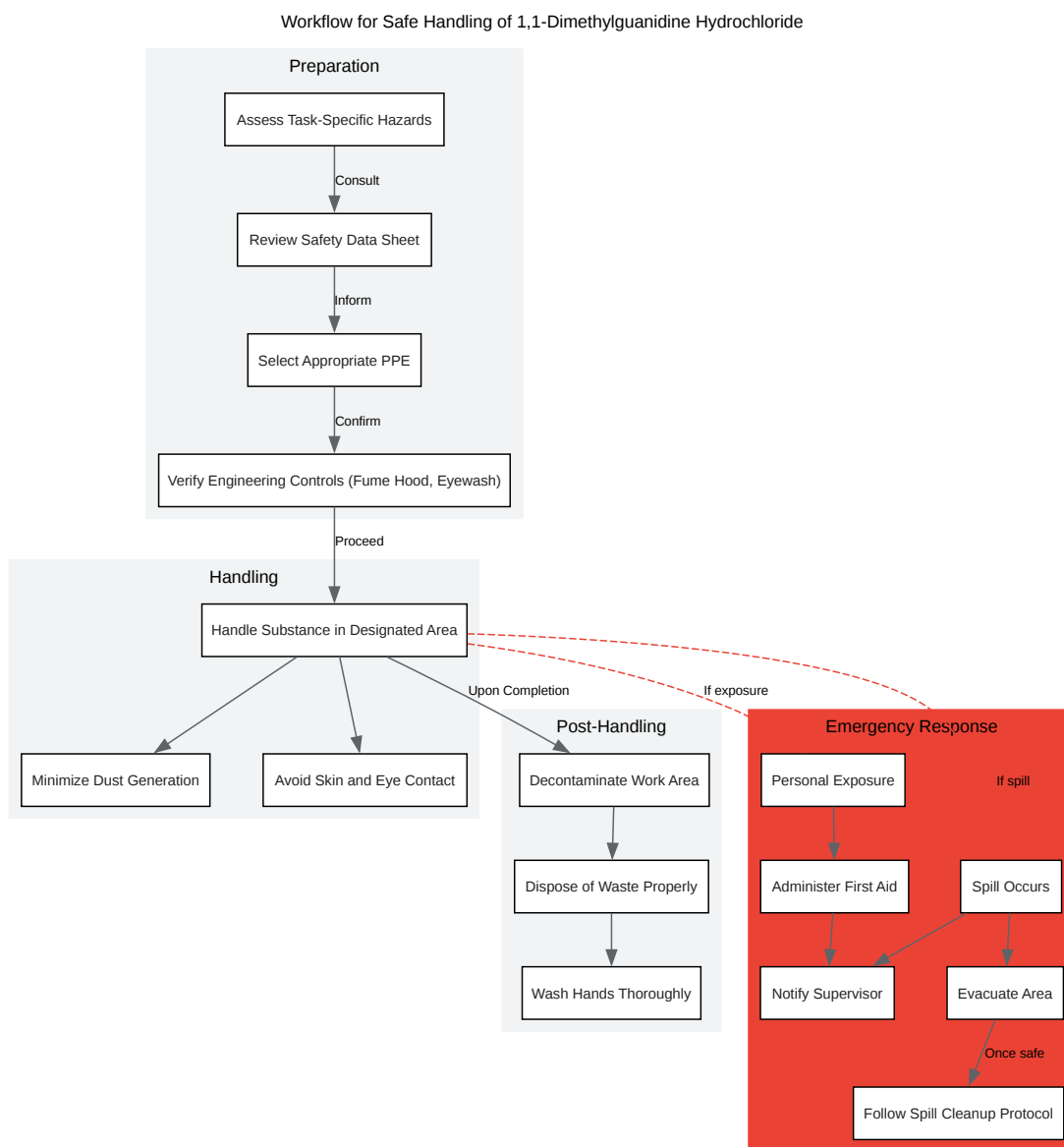
Section 6: Disposal Considerations

All waste materials should be handled as hazardous waste.

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[2]
- Contaminated Packaging: Dispose of as unused product.[2][5]

Section 7: Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the risk assessment and control process when working with **1,1-Dimethylguanidine hydrochloride**.



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Caption: Risk assessment and control workflow for **1,1-Dimethylguanidine hydrochloride**.

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